

# Commercial Availability and Technical Profile of 4-Bromophenyl Dichlorophosphate

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## Compound of Interest

Compound Name: 4-Bromophenyl dichlorophosphate

Cat. No.: B1603538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromophenyl dichlorophosphate** (CAS No. 19430-76-3), a key reagent in organic and medicinal chemistry. The document details its commercial availability, physicochemical properties, safety and handling protocols, and a representative synthesis protocol. This information is intended to assist researchers and drug development professionals in sourcing and utilizing this compound effectively and safely in their laboratory work.

## Commercial Availability

**4-Bromophenyl dichlorophosphate** is readily available from a number of chemical suppliers. The purity and quantities offered may vary. Researchers should contact the suppliers directly for the most current pricing and availability.

Supplier	Purity	Typical Quantities	Notes
Alfa Chemistry[1]	98%	Inquiry required	Also known as p-bromophenyl phosphorodichloridate .
AK Scientific, Inc.	95%	Inquiry required	Provides a detailed Safety Data Sheet.
Suzhou Health Chemicals Co., Ltd.[2]	≥97.0%	1kg, 10kg, 25kg drums	Shelf life of 6 months when stored at 0-4°C.
Benchchem[3]	Research Grade	Inquiry required	For research use only. Not for human or veterinary use.
Apollo Scientific[4]	Inquiry required	Inquiry required	-

## Physicochemical Properties

A summary of the key physical and chemical properties of **4-Bromophenyl dichlorophosphate** is provided below.

Property	Value	Reference
CAS Number	19430-76-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C6H4BrCl2O2P	<a href="#">[1]</a>
Molecular Weight	289.88 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless or light-yellow clear liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	98-102 °C	<a href="#">[1]</a>
Density	1.811±0.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
IUPAC Name	1-bromo-4-dichlorophosphoryloxybenzene	<a href="#">[1]</a>
Synonyms	p-Bromophenyl phosphorodichloridate, Phosphorodichloridic acid, 4- bromophenyl ester	<a href="#">[1]</a> <a href="#">[2]</a>

## Safety and Handling

**4-Bromophenyl dichlorophosphate** is a hazardous substance and requires careful handling. The following table summarizes key safety information. Users must consult the full Safety Data Sheet (SDS) from their supplier before handling this chemical.

Hazard Category	GHS Hazard Statements	Precautionary Statements
Skin Irritation	H315: Causes skin irritation.	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention.
Eye Irritation	H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
Respiratory Irritation	H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing. P312: Call a poison center or doctor if you feel unwell.
Storage	-	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. Store sealed in a cool, dry place at 0-4°C, avoiding light and heat. <a href="#">[2]</a>

Disposal

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P501: Dispose of contents/container to an approved waste disposal plant.

## Applications in Research and Drug Development

**4-Bromophenyl dichlorophosphate** serves as a crucial intermediate in organic synthesis and for the development of pharmaceuticals.[2] Its utility stems from its reactive dichlorophosphate group, which can readily undergo nucleophilic substitution reactions to form a variety of organophosphate esters. These esters are important motifs in many biologically active molecules and are used in the synthesis of prodrugs, pesticides, and flame retardants.

## Experimental Protocol: Synthesis of 4-Bromophenyl Dichlorophosphate

The following is a general protocol for the synthesis of **4-Bromophenyl dichlorophosphate** based on the reaction of p-bromophenol with phosphorus oxychloride.[3]

Materials:

- p-Bromophenol
- Phosphorus oxychloride (POCl<sub>3</sub>)
- Anhydrous solvent (e.g., dichloromethane, toluene)
- Inert gas (e.g., nitrogen, argon)

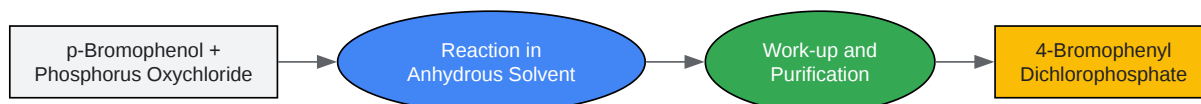
Procedure:

- Set up a reaction flask equipped with a dropping funnel, a condenser with a drying tube, and a magnetic stirrer under an inert atmosphere.
- Dissolve p-bromophenol in the anhydrous solvent in the reaction flask.
- Cool the solution in an ice bath.

- Slowly add phosphorus oxychloride to the cooled solution via the dropping funnel with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- The reaction mixture is then worked up to isolate the product. This may involve removing the solvent under reduced pressure and purifying the crude product by vacuum distillation.

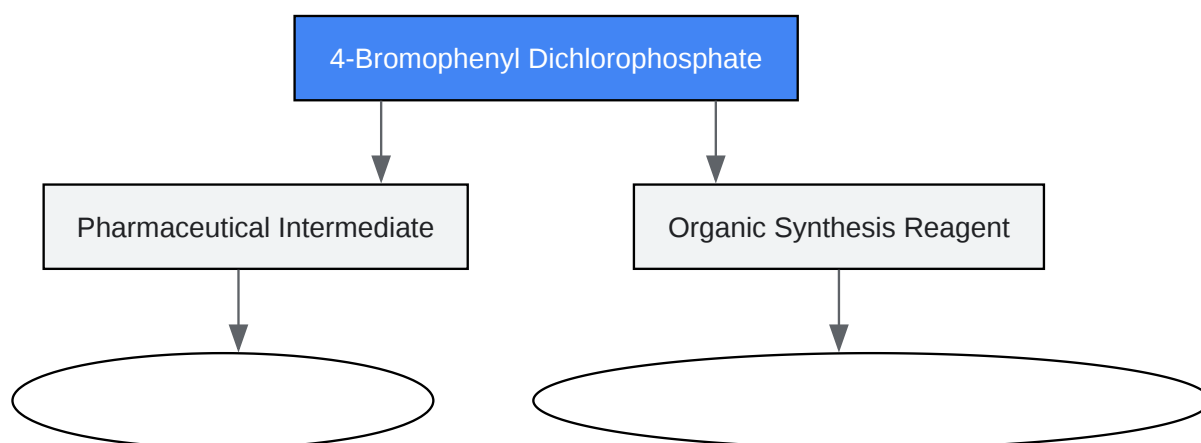
Note: This is a generalized procedure. The specific reaction conditions, such as temperature, reaction time, and purification method, may need to be optimized. A thorough hazard analysis should be conducted before carrying out this reaction.

## Workflow and Pathway Diagrams



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Caption: Synthesis workflow for **4-Bromophenyl dichlorophosphate**.



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Caption: Key applications of **4-Bromophenyl dichlorophosphate**.

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